

Perfluorononane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Perfluorononane

Cat. No.: B1297839

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An in-depth examination of the molecular characteristics, experimental applications, and relevant protocols for **perfluorononane** in scientific research and development.

Perfluorononane, a perfluorinated alkane, is a synthetic compound characterized by the complete replacement of hydrogen atoms with fluorine. This substitution imparts unique physicochemical properties, including high density, chemical inertness, and thermal stability. These characteristics make it a valuable compound in various advanced applications, particularly within the fields of drug delivery, medical imaging, and as a component in sophisticated emulsion systems. This guide provides a detailed overview of its core molecular data, a representative experimental protocol for its application, and a visual workflow for procedural clarity.

Core Molecular and Physical Data

The fundamental properties of **perfluorononane** are summarized in the table below, providing a quantitative basis for its application in experimental design.

Property	Value
Molecular Formula	C ₉ F ₂₀ [1][2][3][4]
Molecular Weight	488.06 g/mol [1][2][3][5]
Alternate Name	Eicosafuorononane[1][5]
CAS Number	375-96-2[1][2][5]
Physical State	Liquid[4][5][6]
Density	1.799 g/mL at 25 °C[3][5]
Boiling Point	125-126 °C[3][5]
Melting Point	-16 °C[3][4][7]
Refractive Index	n _{20/D} 1.276[3][5]

Experimental Protocol: Preparation of Perfluorononane Nanoemulsions

Perfluorononane is frequently utilized in the formulation of nanoemulsions for biomedical applications such as ¹⁹F Magnetic Resonance Imaging (MRI) contrast agents and targeted drug delivery vehicles.[3][8] The following protocol details a common method for preparing stable **perfluorononane**-in-water nanoemulsions using high-pressure homogenization.

Materials:

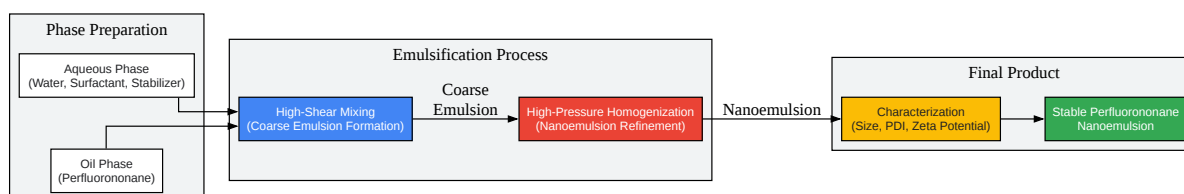
- **Perfluorononane** (Dispersed Phase)
- Purified Water (e.g., Water for Injection - WFI) (Continuous Phase)
- Surfactant (e.g., a non-ionic surfactant like a Poloxamer or a phospholipid)
- Co-surfactant/Stabilizer (Optional, e.g., glycerol)
- High-Shear Mixer
- High-Pressure Homogenizer

Methodology:

- Preparation of the Aqueous Phase:
 - Dissolve the surfactant and any co-surfactants/stabilizers in the purified water.
 - Gently heat the mixture if necessary to ensure complete dissolution.
- Formation of the Coarse Emulsion:
 - Slowly add the **perfluorononane** (the oil phase) to the aqueous phase while agitating the mixture with a high-shear mixer.
 - Continue this process for approximately 15-30 minutes to create a pre-emulsion or coarse emulsion.[\[7\]](#)
- High-Pressure Homogenization:
 - Pass the coarse emulsion through a high-pressure homogenizer.[\[7\]](#)
 - The specific pressure and number of cycles will need to be optimized for the desired particle size and polydispersity index, but a typical starting point is 10,000 to 20,000 psi for 5-10 passes.[\[7\]](#) This step is critical for reducing the droplet size to the nanometer scale.
- Cooling and Characterization:
 - Allow the resulting nanoemulsion to cool to room temperature.
 - Characterize the nanoemulsion for key parameters such as droplet size, polydispersity index (PDI), and zeta potential to ensure it meets the specifications for the intended application.
- Sterilization and Storage:
 - For biological applications, the nanoemulsion may require sterile filtration.
 - Store the final product under appropriate conditions (e.g., refrigerated at 2-8°C) to maintain stability.[\[3\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key stages in the preparation of a **perfluorononane**-based nanoemulsion, from component preparation to final product characterization.



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Caption: Workflow for **perfluorononane** nanoemulsion preparation.

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